

Comprehensive Safety and Handling Guide for Ethyl 2-(1-hydroxycyclohexyl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(1-hydroxycyclohexyl)acetate

Cat. No.: B1296235

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For researchers, scientists, and drug development professionals utilizing **Ethyl 2-(1-hydroxycyclohexyl)acetate**, a thorough understanding of safety protocols and handling procedures is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe and effective use of this compound in the laboratory.

Chemical and Physical Properties

Ethyl 2-(1-hydroxycyclohexyl)acetate is a combustible liquid that may be harmful if swallowed.[1] It is essential to be aware of its chemical and physical properties to handle it safely.

Property	Value
Molecular Formula	C10H18O3
Molecular Weight	186.25 g/mol [2]
CAS Number	5326-50-1[2]
Appearance	No data available
Boiling Point	No data available
Flash Point	Combustible liquid[1]

Hazard Identification and Precautionary Statements

The compound is classified as a combustible liquid and may be harmful if swallowed.[1] The following precautionary statements should be strictly adhered to:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][3]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[1][2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P312: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P403+P235: Store in a well-ventilated place. Keep cool.[1][3]
- P501: Dispose of contents/container to an approved waste disposal plant.[1][3]

Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE is mandatory when handling **Ethyl 2-(1-hydroxycyclohexyl)acetate**:

PPE Category	Specific Requirements
Eye and Face Protection	Chemical safety goggles or safety glasses with side-shields. [4]
Hand Protection	Permeation resistant gloves, such as butyl rubber gloves. [4] Gloves should be inspected before use and replaced if any signs of deterioration are observed.
Skin and Body Protection	Permeation resistant clothing, long-sleeved shirts, and pants. [4] In case of skin contact, immediately remove all contaminated clothing and rinse the skin with water.
Respiratory Protection	Not required during normal operations with adequate ventilation. If engineering controls are insufficient, an approved respirator with organic vapor cartridges should be used. [1] For major spills, a self-contained breathing apparatus is recommended. [1]

Operational and Disposal Plans

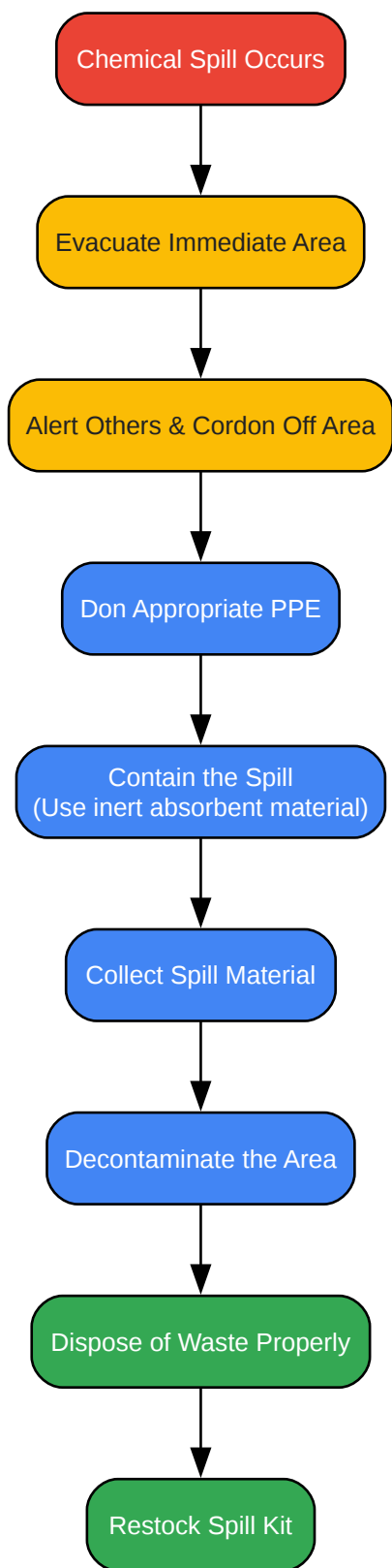
Handling and Storage:

- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing dust, mist, gas, vapors, or spray.[\[4\]](#)
- Wash hands and face thoroughly after handling.[\[4\]](#)
- Store in a cool, dry, and well-ventilated area away from heat sources and incompatible materials such as strong oxidizing agents.[\[5\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[3\]](#)

Spill Response: In the event of a spill, follow these steps:

- Evacuate: Immediately evacuate the area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use inert absorbent material like sand or earth to contain the spill.
- Clean-up: Collect the absorbed material into a suitable container for disposal.
- Decontaminate: Clean the spill area with a suitable solvent.

Below is a workflow diagram for handling a chemical spill:



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Chemical Spill Response Workflow

Disposal:

- **Ethyl 2-(1-hydroxycyclohexyl)acetate** should not be disposed of with normal waste.[1]
- Disposal must be in accordance with local, state, and federal regulations.
- Contaminated packaging should also be taken to an approved waste handling site for recycling or disposal.[1]

First Aid Measures

Immediate medical attention is crucial in case of exposure.

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
Skin Contact	Remove/Take off immediately all contaminated clothing. Rinse skin with water/shower.[4]
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a doctor or emergency medical facility if you feel unwell.[4]
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately.[6]

By adhering to these safety protocols, researchers and scientists can minimize risks and ensure a safe laboratory environment when working with **Ethyl 2-(1-hydroxycyclohexyl)acetate**.

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